

Cerium-144 Nuclear Data: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Cerium-144

CAS No.: 14762-78-8

Cat. No.: B081313

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This technical guide provides a comprehensive overview of the nuclear data for **Cerium-144** (^{144}Ce), compiled and evaluated for researchers, scientists, and professionals in drug development. The information presented is sourced from leading international nuclear data libraries and publications, ensuring accuracy and reliability.

Core Nuclear Properties

Cerium-144 is a fission product with a significant yield, making its accurate nuclear data crucial for various applications, including reactor physics, nuclear medicine, and environmental monitoring. It is a beta emitter that decays to Praseodymium-144 (^{144}Pr).

Property	Value	Uncertainty
Half-life ($t_{1/2}$)	284.91 days	0.05 days
Q-value (β^- decay)	318.6 keV	0.8 keV
Spin and Parity (J^π)	0+	
Decay Mode	β^- (100%)	

Decay Data

Cerium-144 undergoes beta decay to various excited states of Praseodymium-144. The subsequent de-excitation of these levels results in the emission of gamma rays.

Beta Minus (β^-) Decay

The beta decay of ^{144}Ce proceeds through several branches, with the most probable transition leading to the 133.53 keV level of ^{144}Pr .

Beta Transition	Endpoint Energy (keV)	Average Energy (keV)	Emission Probability (%)
β_0	318.6	87.4	76.2
β_1	185.1	46.5	20.0
β_2	238.5	62.1	3.8

Gamma (γ) Radiation

The de-excitation of the daughter nuclide, ^{144}Pr , results in the emission of several gamma rays. The most prominent gamma-ray is at 133.53 keV.

Gamma Transition	Energy (keV)	Emission Probability (%)	Multipolarity
γ_1	33.57	0.267	M1+E2
γ_2	40.95	0.043	M1
γ_3	53.41	0.113	M1
γ_4	80.12	1.35	M1+E2
γ_5	99.95	0.041	E2
γ_6	133.53	10.7	M1+E2

Experimental Protocols

The determination of **Cerium-144** nuclear data relies on precise experimental measurements. The following sections detail the methodologies for key experimental techniques.

Gamma-Ray Spectroscopy

Objective: To accurately measure the energies and emission probabilities of gamma rays emitted following the beta decay of ^{144}Ce .

Methodology:

- **Detector System:** A high-purity germanium (HPGe) detector is the preferred instrument due to its excellent energy resolution. For lower resolution measurements, a sodium iodide (NaI(Tl)) scintillation detector can be used. The detector is housed in a lead shield to reduce background radiation.
- **Source Preparation:** A calibrated ^{144}Ce source of known activity is prepared. The source is typically a point source to minimize self-absorption effects and is placed at a reproducible distance from the detector.
- **Energy and Efficiency Calibration:** The spectrometer is calibrated for energy and detection efficiency using standard radioactive sources with well-known gamma-ray energies and emission probabilities (e.g., ^{133}Ba , ^{60}Co , ^{152}Eu).^{[1][2]} This calibration allows for the determination of the energies of unknown gamma rays and the calculation of their emission probabilities.
- **Data Acquisition:** The gamma-ray spectrum of the ^{144}Ce source is acquired over a sufficient period to obtain good statistical accuracy in the photopeaks of interest.
- **Spectral Analysis:** The acquired spectrum is analyzed to identify the gamma-ray peaks from ^{144}Ce decay. The net area of each photopeak is determined by subtracting the background continuum. The energy of each peak is determined from the energy calibration, and the emission probability is calculated from the peak area, the detector efficiency at that energy, and the known activity of the source.

Beta Spectrometry

Objective: To measure the endpoint energies and branching ratios of the beta-minus particles emitted from ^{144}Ce .

Methodology:

- **Spectrometer System:** A magnetic spectrometer or a semiconductor spectrometer (e.g., Si(Li) detector) is used to measure the energy spectrum of the beta particles.^[3] A 4π semiconductor beta-spectrometer can be employed to minimize backscattering effects.
- **Source Preparation:** A thin, uniform source of ^{144}Ce is prepared on a low-Z backing material to minimize scattering and energy loss of the beta particles within the source.
- **Energy Calibration:** The spectrometer is calibrated using sources that emit beta particles or conversion electrons with well-known energies (e.g., ^{137}Cs , ^{207}Bi).
- **Data Acquisition:** The beta spectrum is accumulated for a time sufficient to achieve adequate statistical precision across the energy range.
- **Data Analysis:** The measured spectrum is corrected for instrumental effects, such as detector response and background. A Fermi-Kurie plot analysis is often used to determine the endpoint energies of the different beta branches. The branching ratios are determined from the relative intensities of each beta group.

$4\pi\beta$ - γ Coincidence Counting

Objective: To determine the absolute activity of a ^{144}Ce source, which is essential for the accurate determination of emission probabilities.

Methodology:

- **Detector System:** The system consists of a 4π beta detector (e.g., a proportional counter or liquid scintillator) and a gamma-ray detector (e.g., NaI(Tl) or HPGe) arranged in a coincidence configuration.^{[4][5][6][7]}
- **Principle:** For a radionuclide that decays via a β - γ cascade, the beta particle and the subsequent gamma ray are emitted in coincidence. By simultaneously detecting both

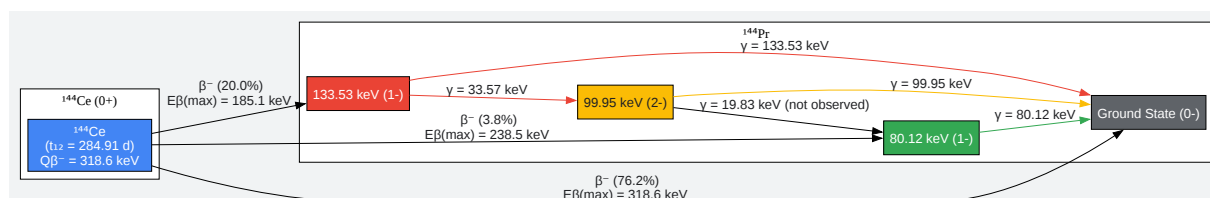
radiations, the true disintegration rate (activity) can be determined without needing to know the absolute detection efficiencies of the individual detectors.[6]

- Measurement Procedure: The count rates in the beta channel (N_β), the gamma channel (N_γ), and the coincidence channel (N_c) are measured. The activity (A) of the source is then calculated using the formula: $A = (N_\beta * N_\gamma) / N_c$, after applying necessary corrections for factors such as dead time, accidental coincidences, and decay scheme complexities.[6]

Visualizations

Cerium-144 Decay Scheme

The following diagram illustrates the decay scheme of **Cerium-144**, showing the beta transitions to the excited levels of Praseodymium-144 and the subsequent gamma-ray emissions.

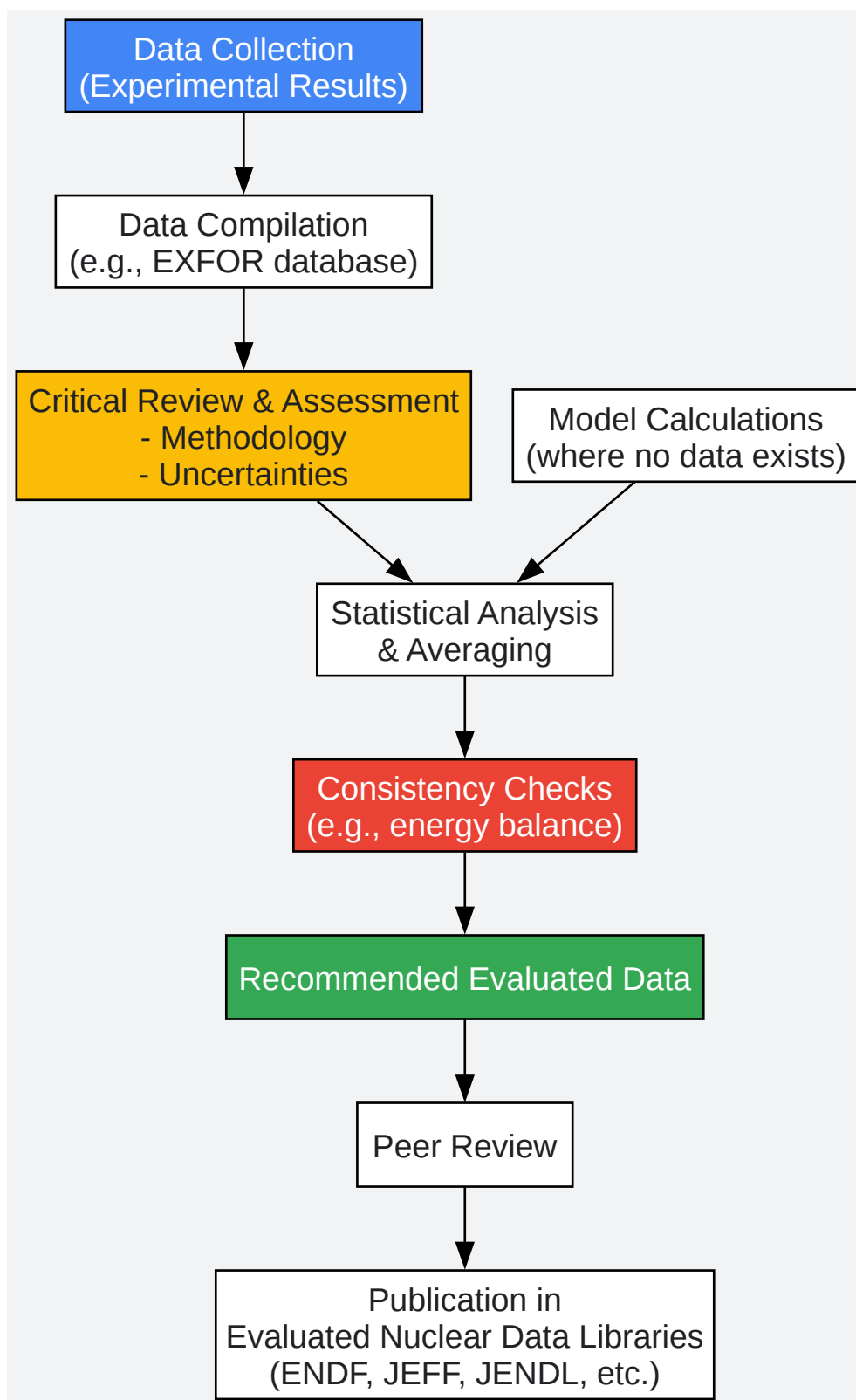


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Caption: Decay scheme of **Cerium-144** to Praseodymium-144.

Nuclear Data Evaluation Workflow

The process of evaluating nuclear data involves collecting all available experimental data, assessing their quality, and producing a recommended set of values with their uncertainties.[8] [9][10]



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